Application Notes and Protocols for High-Throughput Screening of CFM-5 Analogues

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Compound of Interest

Compound Name:	*CFM-5*
CAS No.:	*639507-03-2*
Cat. No.:	*B1668463*

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Introduction

CFM-5 (CARP-1 Functional Mimetic-5) is a novel anti-cancer agent that induces apoptosis by inhibiting the protein-protein interaction between CARP-1 (Cell division cycle and Apoptosis Regulator 1) and APC-2 (Anaphase-Promoting Complex subunit 2).[1][2] CARP-1 is a critical regulator of cell growth and apoptosis, and its interaction with the APC/C E3 ubiquitin ligase is essential for cell cycle progression.[1][2] Disruption of the CARP-1/APC-2 interaction by CFM compounds leads to cell cycle arrest and apoptosis, making it an attractive target for cancer therapy.[1][2]

These application notes provide detailed protocols for high-throughput screening (HTS) of **CFM-5** analogues to identify novel and potent inhibitors of the CARP-1/APC-2 interaction. The protocols cover a primary biochemical screen using fluorescence polarization, followed by secondary cell-based assays to evaluate the cytotoxic and pro-apoptotic activity of hit compounds.

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Data Presentation

The following table summarizes the inhibitory activities of known CFM compounds against the CARP-1/APC-2 interaction and their growth-inhibitory effects on cancer cell lines. This data serves as a benchmark for the evaluation of new **CFM-5** analogues.

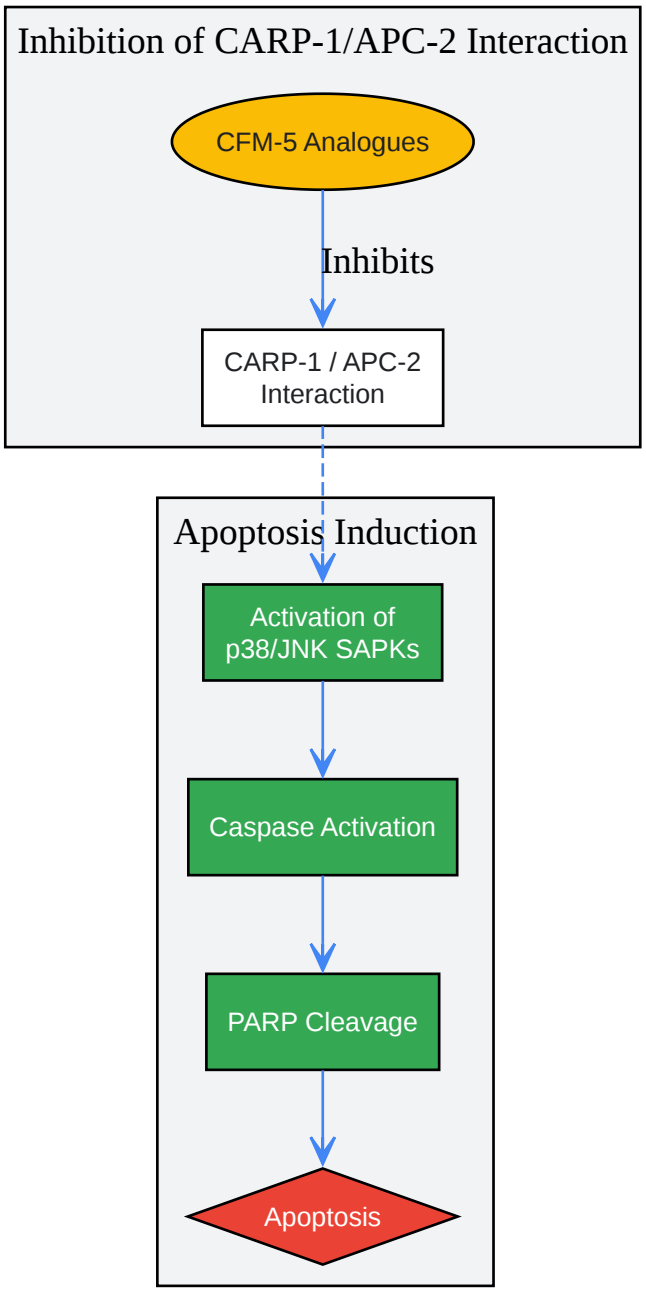
Compound	Target Interaction	IC50 (μM)	Cell Line	GI50 (μM)
CFM-1	CARP-1/APC-2	4	Various Cancer Cells	Not specified
CFM-4	CARP-1/APC-2	1	Medulloblastoma, NSCLC, TNBC	~10-15
CFM-5	CARP-1/APC-2	0.75	Medulloblastoma	Not specified
CFM-4.16	CARP-1/APC-2	More potent than CFM-4	TKI-resistant NSCLC	Not specified

IC50: Half-maximal inhibitory concentration in the CARP-1/APC-2 binding assay.[1][2] GI50: Half-maximal growth inhibition in various cancer cell lines.[1]

Signaling Pathway

The binding of **CFM-5** or its analogues to CARP-1 disrupts its interaction with APC-2, a key component of the Anaphase-Promoting Complex/Cyclosome (APC/C). This disruption is thought to trigger a downstream signaling cascade that leads to apoptosis. Key events in this pathway include the activation of stress-activated protein kinases (SAPKs) such as p38 and JNK, cleavage of PARP (Poly ADP-ribose polymerase), and activation of caspases, ultimately leading to programmed cell death.

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CARP-1 signaling pathway initiated by **CFM-5** analogues.

Experimental Protocols

Primary High-Throughput Screening: Fluorescence Polarization Assay

This assay is designed to identify compounds that disrupt the interaction between CARP-1 and APC-2. It utilizes a fluorescein-labeled peptide derived from CARP-1 and a recombinant GST-tagged APC-2 protein.

Experimental Workflow:

High-throughput screening workflow for **CFM-5** analogues.

Materials:

- Assay Buffer: 20 mM Tris-HCl (pH 7.5), 150 mM NaCl, 1 mM DTT, 0.01% Triton X-100.
- Fluorescein-labeled CARP-1 Peptide: A synthetic peptide corresponding to the APC-2 binding domain of CARP-1 (e.g., amino acids 951-980), labeled with fluorescein at the N-terminus.
- GST-APC-2 Protein: Recombinant Glutathione S-transferase (GST)-tagged protein corresponding to the CARP-1 binding domain of APC-2 (e.g., amino acids 685-754).
- Test Compounds: **CFM-5** analogues dissolved in 100% DMSO.
- Positive Control: Unlabeled CARP-1 peptide.
- Negative Control: DMSO.
- Assay Plates: Black, low-volume 384-well microplates.
- Plate Reader: A microplate reader capable of measuring fluorescence polarization.

Protocol:

- Compound Plating:
  - Prepare serial dilutions of the **CFM-5** analogues in 100% DMSO.
  - Using an automated liquid handler, dispense 100 nL of each compound dilution into the wells of a 384-well assay plate.

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- For control wells, dispense 100 nL of DMSO (negative control) or unlabeled CARP-1 peptide (positive control).

- Reagent Preparation and Dispensing:
  - Prepare a master mix of the assay buffer containing the fluorescein-labeled CARP-1 peptide at a final concentration of 2 nM and GST-APC-2 protein at a final concentration of 50 nM. Note: The optimal concentrations may need to be determined empirically through titration experiments.
  - Dispense 10 µL of the master mix into each well of the assay plate.
- Incubation:
  - Seal the plate and incubate at room temperature for 60 minutes, protected from light.
- Fluorescence Polarization Measurement:
  - Measure the fluorescence polarization on a suitable plate reader with excitation at 485 nm and emission at 535 nm.
- Data Analysis:
  - Calculate the change in fluorescence polarization (ΔmP) for each well relative to the negative control.
  - Compounds that cause a significant decrease in fluorescence polarization are considered potential hits.
  - Determine the IC50 values for the hit compounds by fitting the dose-response data to a four-parameter logistic equation.

Secondary Assays: Cell Viability and Apoptosis

Hit compounds from the primary screen should be further evaluated in cell-based assays to confirm their biological activity.

1. Cell Viability Assay (MTT Assay)

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This assay measures the metabolic activity of cells as an indicator of cell viability.

Materials:

- Cancer cell line (e.g., Medulloblastoma Daoy, NSCLC H1975, or TNBC MDA-MB-231).
- Complete cell culture medium.
- Test Compounds (dissolved in DMSO).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS).
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl).
- 96-well cell culture plates.
- Plate reader capable of measuring absorbance at 570 nm.

Protocol:

- Cell Seeding:
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium.
  - Incubate for 24 hours at 37°C in a 5% CO2 incubator.
- Compound Treatment:
  - Prepare serial dilutions of the hit compounds in cell culture medium.
  - Remove the medium from the wells and add 100 µL of the compound dilutions.
  - Include wells with medium and DMSO as a vehicle control.
  - Incubate for 48-72 hours.
- MTT Addition and Incubation:

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- Add 20 µL of MTT solution to each well.
- Incubate for 4 hours at 37°C.

- Solubilization and Absorbance Measurement:
  - Add 100 µL of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability relative to the vehicle control.
  - Determine the GI50 (concentration that inhibits cell growth by 50%) for each compound.

2. Apoptosis Assay (Caspase-Glo® 3/7 Assay)

This assay measures the activity of caspases 3 and 7, key executioner caspases in the apoptotic pathway.

Materials:

- Cancer cell line.
- Complete cell culture medium.
- Test Compounds.
- Caspase-Glo® 3/7 Reagent (Promega).
- White-walled 96-well plates.
- Luminometer.

Protocol:

- Cell Seeding and Treatment:

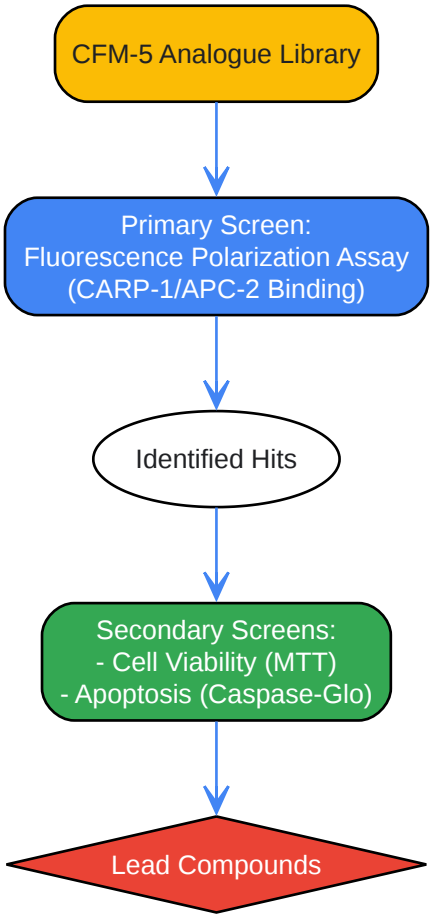
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- Follow steps 1 and 2 of the Cell Viability Assay protocol, using white-walled 96-well plates.

- Caspase-Glo® 3/7 Assay:
  - Equilibrate the Caspase-Glo® 3/7 Reagent to room temperature.
  - Add 100 µL of the reagent to each well.
  - Mix gently by orbital shaking for 30 seconds.
  - Incubate at room temperature for 1-2 hours.
- Luminescence Measurement:
  - Measure the luminescence of each well using a luminometer.
- Data Analysis:
  - Calculate the fold-change in caspase-3/7 activity relative to the vehicle control.
  - Determine the EC50 (concentration that induces 50% of the maximal caspase activity) for each compound.

Logical Relationship of Screening Assays

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